

Application Notes and Protocols: Esterification of 10-undecen-1-ol to its Acetate

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Compound of Interest

Compound Name: 10-Undecenyl acetate

Cat. No.: B091539

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Introduction

10-Undecen-1-ol is a valuable bifunctional molecule, featuring a terminal alkene and a primary alcohol. The selective esterification of the hydroxyl group to form **10-undecenyl acetate** is a common transformation in organic synthesis. The resulting acetate is a useful intermediate in the synthesis of polymers, fragrances, and pheromones. This application note provides a detailed protocol for the efficient acetylation of 10-undecen-1-ol using acetic anhydride and pyridine. The protocol is based on established methods for the acetylation of primary alcohols, ensuring a high yield of the desired product.

Reaction Scheme

The esterification of 10-undecen-1-ol with acetic anhydride is catalyzed by pyridine, which acts as a nucleophilic catalyst and a base to neutralize the acetic acid byproduct.

Materials and Methods

Reagents and Materials:

Reagent/Material	Grade	Supplier	Notes
10-Undecen-1-ol	≥98%	Commercially Available	
Acetic Anhydride	Reagent Grade	Commercially Available	Corrosive, handle with care.
Pyridine	Anhydrous	Commercially Available	Toxic and flammable, handle in a fume hood.
Dichloromethane (DCM)	Anhydrous	Commercially Available	
Diethyl Ether	Reagent Grade	Commercially Available	
Hexane	HPLC Grade	Commercially Available	
Ethyl Acetate	HPLC Grade	Commercially Available	
Hydrochloric Acid (HCl)	1 M aqueous solution	Prepared	

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